

# Protein Kinase C (19-36) solubility and stock solution preparation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Protein Kinase C (19-36)

Cat. No.: B15621564

[Get Quote](#)

## Application Notes and Protocols for Protein Kinase C (19-36)

For Researchers, Scientists, and Drug Development Professionals

### Introduction

Protein Kinase C (PKC) (19-36) is a synthetic peptide that acts as a pseudosubstrate inhibitor of Protein Kinase C (PKC), a family of enzymes pivotal in various cellular signaling pathways. [1][2][3] This peptide, corresponding to the amino acid sequence RFARKGALRQKNVHEVKN, competitively binds to the active site of PKC, thereby inhibiting its kinase activity.[4] It is a valuable tool for investigating PKC-mediated cellular processes such as gene expression, cell proliferation, and inflammatory responses.[5][6][7]

### Physicochemical and Inhibitory Properties

**Protein Kinase C (19-36)** is a well-characterized peptide inhibitor with a molecular weight of approximately 2151.48 g/mol . Its inhibitory action against PKC has been quantified with an IC<sub>50</sub> value of 0.18 μM.[1][2]

Property	Value	Reference
Molecular Weight	2151.48 g/mol	
Formula	C <sub>93</sub> H <sub>159</sub> N <sub>35</sub> O <sub>24</sub>	
Sequence	RFARKGALRQKNVHEVKN	
IC50 vs. PKC	0.18 µM	[1][2]
Ki vs. PKC	147 nM	[4]
IC50 vs. PKA	423 µM	[4]

## Solubility and Stock Solution Preparation

Proper dissolution and storage of **Protein Kinase C (19-36)** are crucial for maintaining its activity and ensuring experimental reproducibility.

Solvent	Reported Solubility	Special Instructions	Reference
Water	Up to 100 mg/mL	Ultrasonic treatment may be needed to aid dissolution. For cell-based assays, filter-sterilize after preparation.	[2][8]
PBS	Up to 10 mg/mL	Ultrasonic treatment may be needed to aid dissolution.	[2]
DMSO	Soluble	-	[9]

## Protocol for Reconstituting and Storing Protein Kinase C (19-36)

This protocol provides a step-by-step guide for preparing a stock solution of **Protein Kinase C (19-36)**.

**Materials:**

- **Protein Kinase C (19-36)** peptide (lyophilized powder)
- Sterile, nuclease-free water or an appropriate buffer (e.g., PBS)
- Sterile, low-protein binding microcentrifuge tubes
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Ultrasonic bath (optional)
- 0.22  $\mu$ m sterile syringe filter (for cell-based applications)

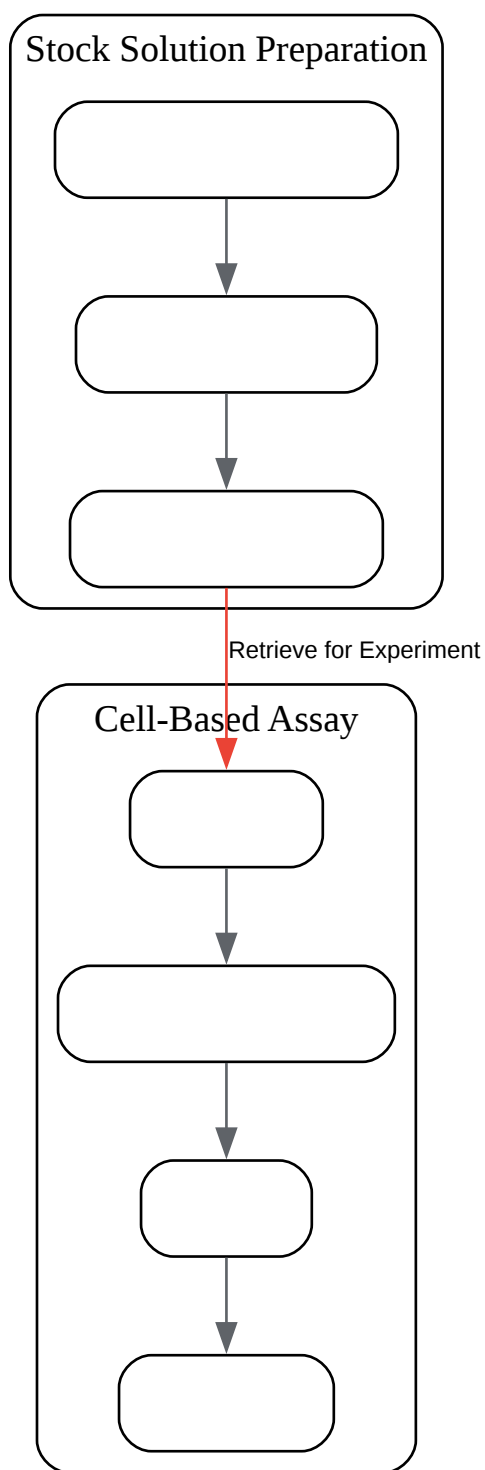
**Procedure:**

- **Pre-equilibration:** Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation from forming on the peptide.
- **Solvent Addition:** Carefully add the desired volume of sterile water or buffer to the vial to achieve the target stock concentration (e.g., 1 mM or 1 mg/mL). It is recommended to use the batch-specific molecular weight found on the product's certificate of analysis for precise molarity calculations.
- **Dissolution:** Gently vortex the vial to dissolve the peptide. If the peptide does not fully dissolve, brief sonication in an ultrasonic water bath may be used to aid dissolution.<sup>[2]</sup>
- **Sterilization (if required):** For applications requiring sterile conditions, such as cell culture experiments, filter the stock solution through a 0.22  $\mu$ m sterile syringe filter into a new sterile tube.<sup>[2]</sup>
- **Aliquoting:** To avoid repeated freeze-thaw cycles which can degrade the peptide, aliquot the stock solution into smaller, single-use volumes in low-protein binding microcentrifuge tubes.

- Storage: Store the aliquots at -20°C for short-term storage (up to 4 weeks) or at -80°C for long-term storage (up to 6 months).<sup>[2][4]</sup> When stored at -80°C, it is recommended to use the solution within 6 months, and within 1 month if stored at -20°C.<sup>[2]</sup>

## Experimental Workflow for a Cell-Based Assay

The following diagram illustrates a typical workflow for utilizing the **Protein Kinase C (19-36)** stock solution in a cell-based experiment.

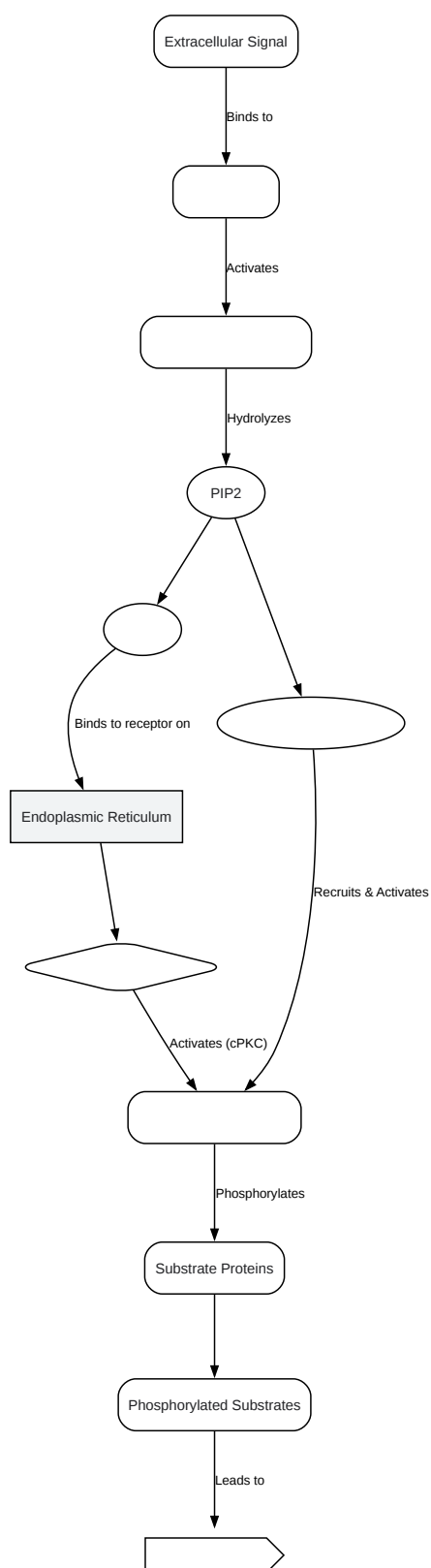


[Click to download full resolution via product page](#)

*Experimental workflow for PKC (19-36) usage.*

## Protein Kinase C Signaling Pathway

Protein Kinase C is a key component of a major signal transduction pathway. The activation of PKC is initiated by the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP<sub>2</sub>) by phospholipase C (PLC), which is often triggered by the activation of G protein-coupled receptors (GPCRs) or receptor tyrosine kinases (RTKs). This hydrolysis generates two second messengers: inositol 1,4,5-trisphosphate (IP<sub>3</sub>) and diacylglycerol (DAG). IP<sub>3</sub> diffuses through the cytoplasm and binds to IP<sub>3</sub> receptors on the endoplasmic reticulum, leading to the release of calcium (Ca<sup>2+</sup>) into the cytoplasm. Conventional and novel PKC isoforms are then recruited to the plasma membrane by the increase in DAG concentration.[\[10\]](#)[\[11\]](#) The binding of Ca<sup>2+</sup> (for conventional PKCs) and DAG fully activates PKC, which then phosphorylates a wide array of substrate proteins, leading to various cellular responses.[\[5\]](#)[\[10\]](#)



[Click to download full resolution via product page](#)

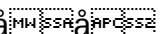
*General Protein Kinase C signaling pathway.*

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. targetmol.com [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. PKC (19-36), a selective PKC peptide inhibitor - Creative Peptides [creative-peptides.com]
- 4. merckmillipore.com [merckmillipore.com]
- 5. Protein Kinase C Signaling | Cell Signaling Technology [cellsignal.com]
- 6. bosterbio.com [bosterbio.com]
- 7. Protein kinase C in the immune system: from signalling to chromatin regulation - PMC [pmc.ncbi.nlm.nih.gov]
- 8. gencefebio.com [gencefebio.com]
- 9.  [yeasen.com]
- 10. Protein kinase C signaling and cell cycle regulation - PMC [pmc.ncbi.nlm.nih.gov]
- 11. Protein kinase C - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [Protein Kinase C (19-36) solubility and stock solution preparation]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15621564#protein-kinase-c-19-36-solubility-and-stock-solution-preparation\]](https://www.benchchem.com/product/b15621564#protein-kinase-c-19-36-solubility-and-stock-solution-preparation)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.



**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)